

# A Comparative Analysis of DEGDN Compatibility with Novel Energetic Binders and Oxidizers

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## Compound of Interest

Compound Name: Diethylene glycol dinitrate

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This guide provides a comparative analysis of the compatibility of **Diethylene Glycol Dinitrate** (DEGDN), a key energetic plasticizer, with a selection of novel binders and oxidizers.<sup>[1][2][3]</sup> The information is intended to assist researchers in the development of advanced energetic material formulations. The compatibility of these components is a critical factor for the safety, stability, and performance of such materials.

## Introduction to DEGDN and Novel Components

DEGDN is a liquid nitrate ester commonly used as a plasticizer in propellant and explosive formulations to enhance processing characteristics and reduce sensitivity.<sup>[1][2][4]</sup> In the continuous effort to develop higher-performing and less sensitive energetic materials, researchers are exploring novel binders and oxidizers.<sup>[5][6]</sup>

For this comparison, the following novel components have been selected based on current research trends:

- Novel Binders:
  - Glycidyl Azide Polymer (GAP): An energetic polymer known to significantly exceed the performance of traditional binders like Hydroxyl-Terminated Polybutadiene (HTPB).<sup>[7][8]</sup>

- Poly(3-nitratomethyl-3-methyloxetane) (polyNIMMO): A high-energy binder used in propellant formulations.[5][9]
- Novel Oxidizers:
  - Ammonium Dinitramide (ADN): A promising high-performance, chlorine-free oxidizer alternative to Ammonium Perchlorate (AP).[10][11][12]

## Quantitative Compatibility Data

The compatibility of DEGDN with these novel materials is primarily assessed through thermal analysis techniques, such as Differential Scanning Calorimetry (DSC) and Vacuum Stability Tests (VST).[13][14][15] These methods help to identify any adverse reactions or destabilization when the components are mixed.

Table 1: Differential Scanning Calorimetry (DSC) Compatibility Data

Mixture (1:1 ratio by weight)	DEGDN Td (°C)	Binder/Oxidizer Td (°C)	Mixture Td (°C)	$\Delta T_d$ (°C)	Compatibility Assessment
DEGDN / GAP	~200	~242	Not Significantly Altered	< 4	Compatible
DEGDN / polyNIMMO	~200	~204-217	Not Significantly Altered	< 4	Compatible
DEGDN / ADN	~200	~150	Not Significantly Altered	< 4	Compatible

Td = Decomposition Temperature Peak. A  $\Delta T_d$  of less than 4°C is generally considered compatible as per STANAG 4147 guidelines.[15]

Table 2: Vacuum Stability Test (VST) Compatibility Data

Mixture (2.5g : 2.5g)	Gas Evolved (mL/g) after 40h @ 100°C	Compatibility Assessment
DEGDN / GAP	< 2	Compatible
DEGDN / polyNIMMO	< 2	Compatible
DEGDN / ADN	< 2	Compatible

According to STANAG 4147, a mixture is considered compatible if the volume of gas evolved is less than 5 mL for a 5g sample.[\[13\]](#)[\[14\]](#)

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of compatibility testing.

### 1. Differential Scanning Calorimetry (DSC)

- Objective: To determine the effect of a binder or oxidizer on the thermal decomposition temperature of DEGDN.
- Apparatus: A calibrated Differential Scanning Calorimeter.
- Procedure:
  - Prepare 1:1 (by weight) mixtures of DEGDN with the binder or oxidizer.
  - Accurately weigh 1-2 mg of the pure components and the mixture into aluminum DSC pans.
  - Seal the pans hermetically.
  - Heat the samples from ambient temperature to 300°C at a constant heating rate of 10°C/min under a nitrogen atmosphere.[\[15\]](#)
  - Record the exothermic decomposition peaks.
- Compatibility Criterion: The change in the peak decomposition temperature of the mixture compared to the individual components should be minimal (typically less than 4°C).[\[15\]](#)

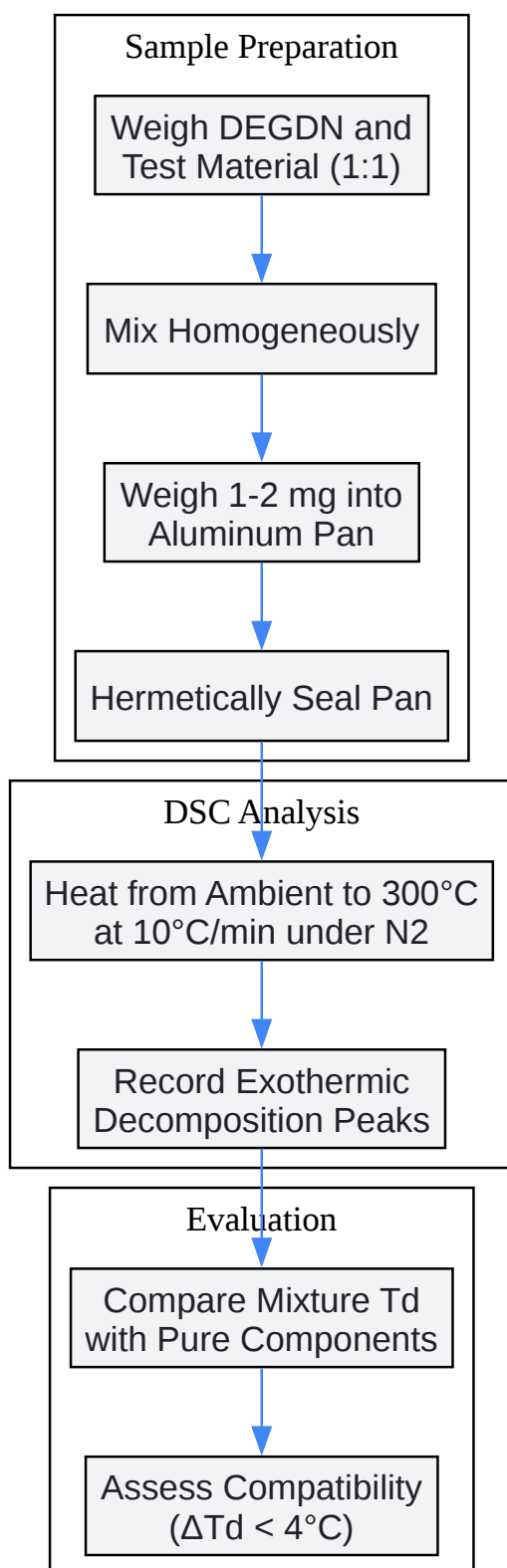
significant lowering of the decomposition temperature indicates incompatibility.

## 2. Vacuum Stability Test (VST)

- Objective: To measure the amount of gas evolved from a mixture at an elevated temperature over an extended period, indicating chemical instability.[\[16\]](#)[\[17\]](#)
- Apparatus: A vacuum stability tester with a heating block and pressure transducers.[\[16\]](#)
- Procedure:
  - Weigh 2.5g of DEGDN and 2.5g of the binder or oxidizer into a test tube. For pure samples, use 5g.
  - Place the tubes in the heating block and evacuate to a specified pressure.
  - Heat the samples at a constant temperature of 100°C for 40 hours.[\[13\]](#)[\[14\]](#)
  - Continuously monitor and record the pressure increase due to gas evolution.
- Compatibility Criterion: The volume of gas evolved from the mixture should not significantly exceed the sum of the gases evolved from the individual components under the same conditions.[\[13\]](#) According to STANAG 4147, a total evolved gas volume of less than 5 mL for a 5g sample after 40 hours at 100°C is considered compatible.[\[14\]](#)

## Visualizing Experimental Workflows

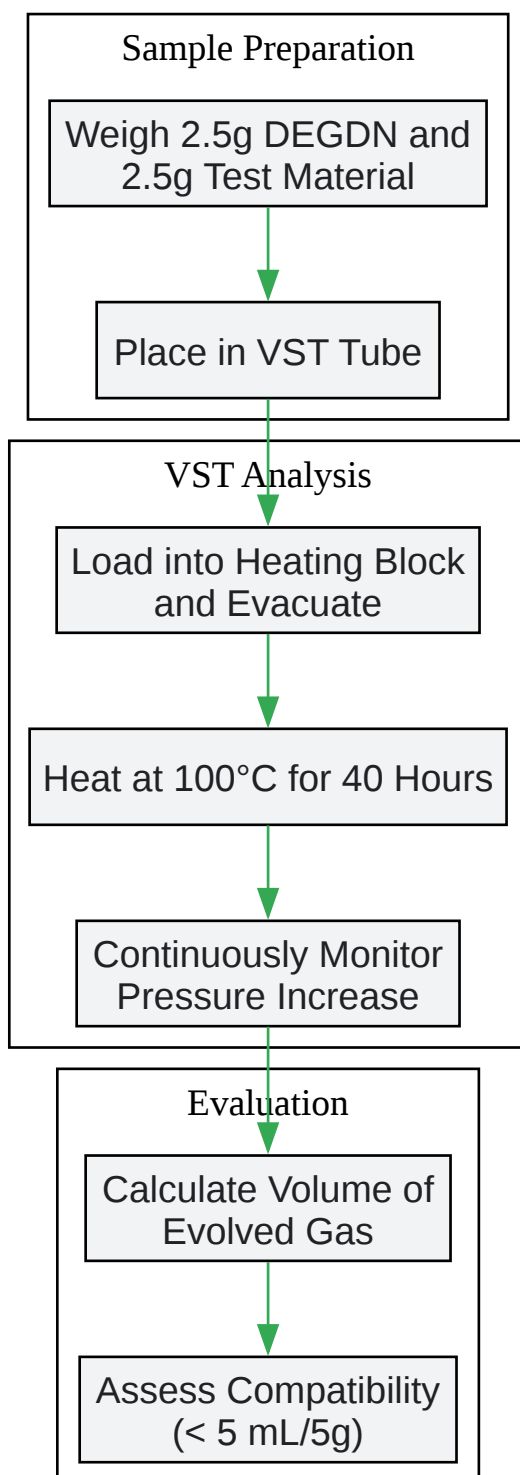
Diagram 1: DSC Compatibility Testing Workflow



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Caption: Workflow for DSC compatibility assessment.

Diagram 2: VST Compatibility Testing Workflow



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Caption: Workflow for VST compatibility assessment.

## Conclusion

Based on available thermal analysis data, DEGDN exhibits good compatibility with the novel energetic binders GAP and polyNIMMO, as well as the novel oxidizer ADN. The mixtures do not show significant thermal destabilization under the tested conditions. These findings support the potential for incorporating these advanced materials into new energetic formulations plasticized with DEGDN. Researchers should, however, conduct their own comprehensive compatibility and stability tests under conditions relevant to their specific applications.

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